

WST-8 for Cell Proliferation Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: WST-8

Cat. No.: B1684174

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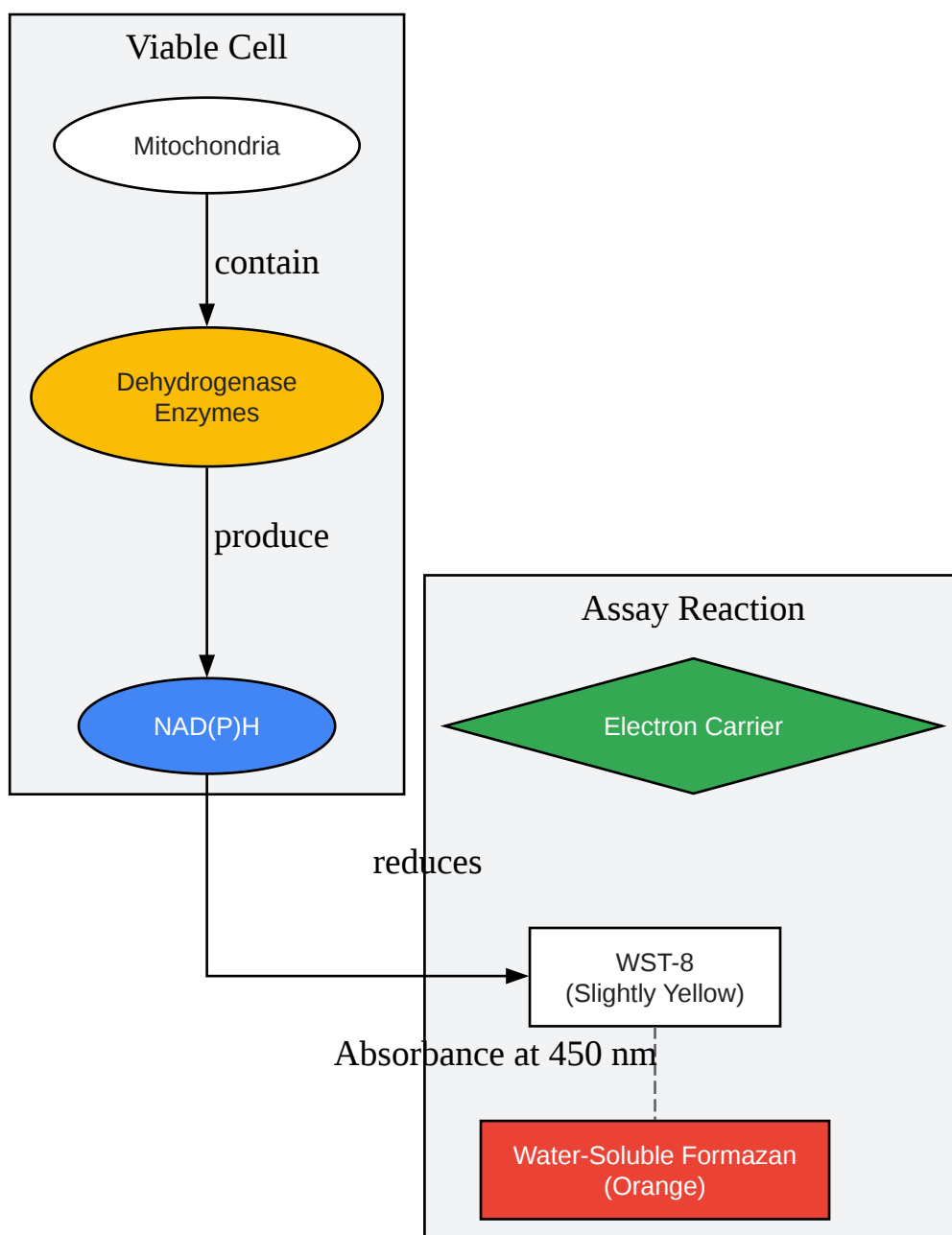
For Researchers, Scientists, and Drug Development Professionals

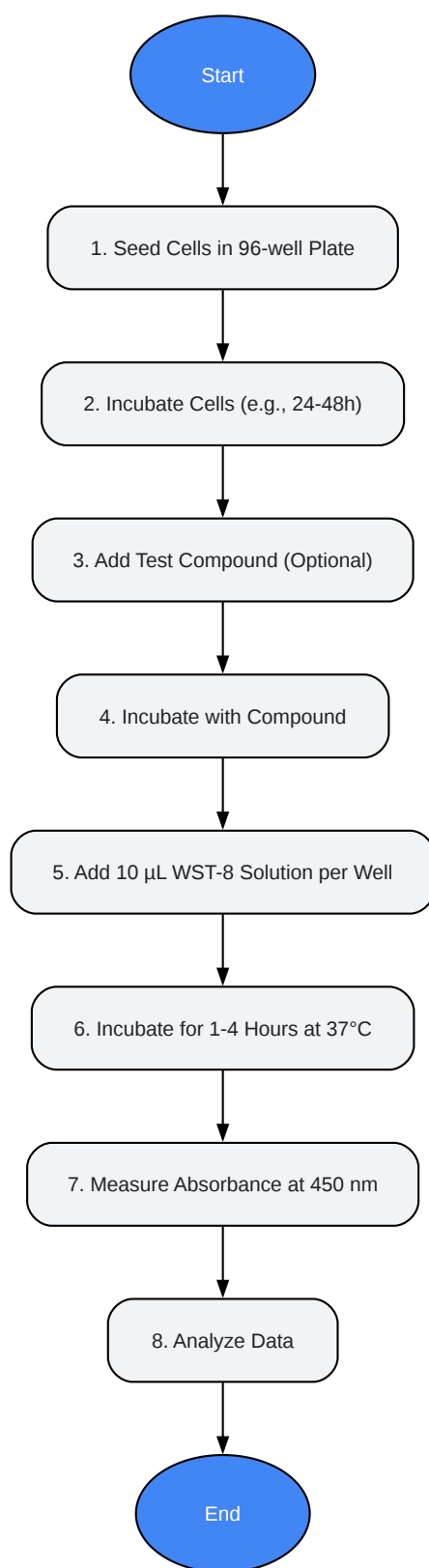
Introduction

The Water-Soluble Tetrazolium salt-8 (**WST-8**) assay is a widely used colorimetric method for the sensitive quantification of cell proliferation, viability, and cytotoxicity.[1][2] This assay utilizes the stable tetrazolium salt, **WST-8** [2-(2-methoxy-4-nitrophenyl)-3-(4-nitrophenyl)-5-(2,4-disulfophenyl)-2H-tetrazolium, monosodium salt], which is reduced by cellular dehydrogenases to a water-soluble, orange-colored formazan dye.[2][3][4] The amount of formazan produced is directly proportional to the number of metabolically active, viable cells.[2][4] This method offers significant advantages over traditional assays like the MTT assay, including a simpler protocol, higher sensitivity, and lower toxicity.[5][6][7]

Principle of the WST-8 Assay

The core of the **WST-8** assay lies in the metabolic activity of viable cells. Mitochondrial dehydrogenases in living cells, in the presence of an electron carrier, reduce the slightly yellow **WST-8** tetrazolium salt to a vibrant orange formazan product.[1][3][8] This formazan is highly water-soluble, eliminating the need for a solubilization step that is required in MTT assays.[3][5][6] The intensity of the orange color, measured by absorbance at approximately 450 nm, correlates directly with the number of viable cells in the culture.[3]





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